

SGC-CBP30 Stock Solution Preparation & Storage

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Compound Focus: Sgc-cbp30

Cat. No.: S548917

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Chemical Profile

SGC-CBP30 is a potent and selective inhibitor of the CREBBP (CBP) and EP300 (p300) bromodomains, with dissociation constant (Kd) values of **21 nM** and **32 nM** respectively [1]. It demonstrates significant selectivity, being **40-fold** more selective for CBP over the first bromodomain of BRD4 [BRD4(1)] and **250-fold** over the second [BRD4(2)] [1] [2]. Its molecular weight is **509.04 g/mol** and its CAS number is 1613695-14-9 [1] [3] [4].

Solubility & Stock Solution Preparation

The following table summarizes the solubility characteristics of **SGC-CBP30** for preparing stock solutions:

Solvent	Maximum Concentration	Notes
DMSO	100 mg/mL (196.44 mM) [1] [2]	Recommended solvent for primary stock solutions; hygroscopic DMSO can reduce solubility over time [2].
Ethanol	25-100 mg/mL [1] [3] [2]	A suitable solvent for stock solutions.
Water	Insoluble [2]	Not recommended for preparing stock solutions.

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- Calculate the mass of **SGC-CBP30** needed. For example, to prepare 1 mL of a 10 mM solution, you will require: $(10 \text{ mM} / 1000) * 1 \text{ mL} * 509.04 \text{ g/mol} = 5.09 \text{ mg}$ of compound.
- Weigh out 5.09 mg of **SGC-CBP30**.
- Transfer the compound into a suitable vial.
- Add 1 mL of pure, anhydrous DMSO to dissolve the powder.
- Gently vortex or sonicate the solution if necessary to aid in dissolving. Some suppliers note that warming the tube at 37°C for 10 minutes and/or brief sonication can help achieve a higher concentration [5].
- Once fully dissolved, aliquot the stock solution to avoid repeated freeze-thaw cycles.

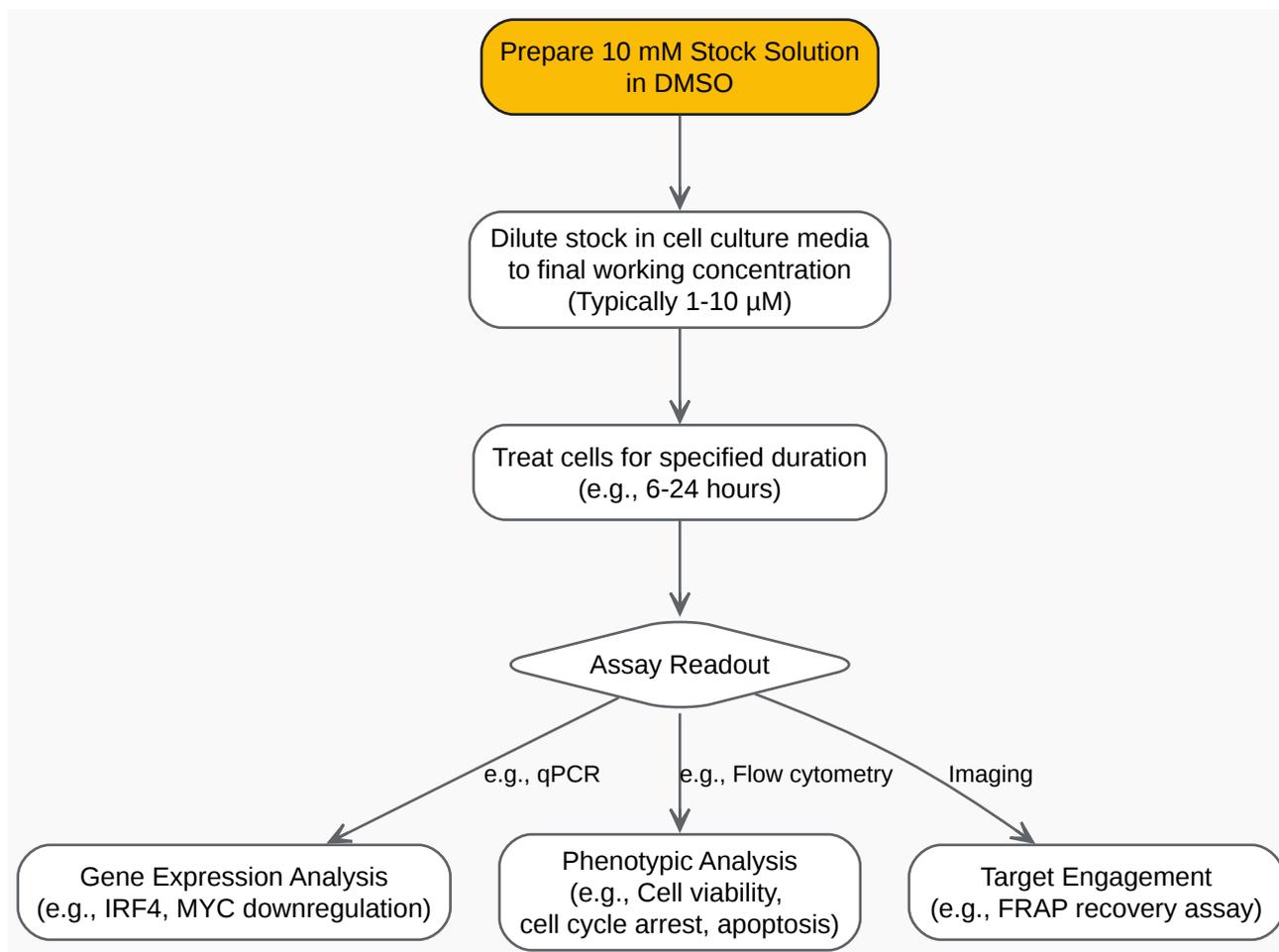
Storage & Stability

Proper storage is critical for maintaining the stability and activity of your stock solutions.

Form	Recommended Temperature	Stability / Duration
Solid Powder	+4°C or below [1] [4]	Stable for at least 12 months from the date of receipt when stored as directed [4].
DMSO Stock Solution	-80°C	2 years [3]
DMSO Stock Solution	-20°C	1 year [3]

Experimental Protocols & Applications

SGC-CBP30 has been utilized in various cell-based assays, primarily at working concentrations in the low micromolar range. The following workflow outlines a typical protocol for assessing its effect in cell culture.



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Key Experimental Considerations:

- **Negative Control:** Always include a vehicle control (e.g., DMSO at the same dilution used for the compound) in your experiments.
- **Cellular Activity:** While the biochemical IC₅₀ is in the nanomolar range, cellular potency is typically in the low micromolar range (e.g., IC₅₀ = **1.5 - 2.8 μM** in various cell lines [3] [2]) due to factors like cell permeability.
- **Validated Applications:**
 - **FRAP Recovery:** Treatment of SAHA-treated HeLa cells with **0.1 μM SGC-CBP30** reduces FRAP recovery times [5].
 - **Multiple Myeloma Studies:** **SGC-CBP30** induces G1 cell cycle arrest and apoptosis in sensitive multiple myeloma cell lines, with direct transcriptional suppression of **IRF4** and **MYC** being a key mechanism [6]. Experiments often use concentrations around **2.5 μM** [6].
 - **Anti-inflammatory Effects:** **SGC-CBP30** strongly reduces secretion of **IL-17A** in Th17 cells [1] [3].

In Vivo Formulation

For in vivo studies, one validated formulation is to prepare a clear solution using **2% DMSO, 30% PEG 300, 5% Tween 80, and ddH₂O** at a concentration of 2.5 mg/mL (4.91 mM) [2]. In a Sprague-Dawley rat model, a dose of **25 mg/kg** administered orally daily for 14 days was effective [3].

Important Disclaimer

SGC-CBP30 and the related products mentioned are intended for laboratory research use only. They are not for diagnostic or therapeutic use in humans or animals [1] [5].

References

1. SGC-CBP30 | Bromodomains [tocris.com]
2. SGC-CBP30 | Epigenetic Reader Domain inhibitor [selleckchem.com]
3. SGC-CBP30 | CBP/p300 Inhibitor [medchemexpress.com]
4. SGC-CBP30 CREBBP, p300 27650-1 [bpsbioscience.com]
5. SGC-CBP30 - Potent CREBBP/EP300 Bromodomain ... [apexbt.com]
6. Bromodomain inhibition of the transcriptional coactivators ... [pmc.ncbi.nlm.nih.gov]

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